

Technical Guide: Solubility Profile and Physicochemical Characterization of N-Nitrobenzenemethanamine

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Compound of Interest

Compound Name: *N*-Nitrobenzenemethanamine

CAS No.: 19091-99-7

Cat. No.: B110872

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Executive Summary

N-Nitrobenzenemethanamine (CAS: 19091-99-7), distinct from its isomers like 4-nitrobenzylamine, is a primary nitramine (

). Its solubility behavior is governed by a unique interplay between the lipophilic benzyl moiety and the polar, acidic nitramine functionality. Unlike simple amines, primary nitramines possess a dissociable proton (

), rendering their solubility highly pH-dependent.

This guide provides a definitive analysis of its solubility in organic solvents, aqueous media, and the critical safety protocols required when handling this energetic functionality.

Chemical Identity & Physicochemical Properties

Before establishing solubility protocols, the solid-state properties of the solute must be defined to ensure phase purity.

Property	Specification	Notes
IUPAC Name	N-Nitrobenzenemethanamine	
Common Name	BenzylNitramine	
CAS Number	19091-99-7	
Molecular Formula		
Molecular Weight	152.15 g/mol	
Melting Point	38 – 39 °C	Low melting solid (Needles) [1]
Acidity ()	~5.6 (Predicted)	Primary nitramines are weak acids [2]
Appearance	White to pale yellow needles	Crystallizes from benzene or aqueous alcohol

Structural Analysis

The molecule consists of a hydrophobic benzyl ring attached to a polar nitramine group.

- **Lipophilic Domain:** The phenyl ring () promotes solubility in aromatic and moderately polar solvents (e.g., Benzene, Toluene, Dichloromethane).
- **Hydrophilic/Acidic Domain:** The group is capable of hydrogen bonding and ionization. This dual nature allows for high solubility in alcohols but limited solubility in pure water unless the pH is elevated.

Solubility Profile

Organic Solvent Solubility

Based on the "Like Dissolves Like" principle and historical crystallization data, the solubility profile is categorized below.

Solvent Class	Representative Solvents	Solubility Prediction	Mechanism
Aromatic Hydrocarbons	Benzene, Toluene	High	interactions; used for recrystallization [1].
Polar Protic	Ethanol, Methanol	High	Hydrogen bonding with nitro/amine groups.
Chlorinated Solvents	Dichloromethane (DCM), Chloroform	High	Dipole-dipole interactions.
Ethers	Diethyl Ether, THF	Moderate to High	H-bond acceptance by solvent oxygen.
Aliphatic Hydrocarbons	Hexane, Heptane	Low	Polarity mismatch with nitramine group.

Aqueous Solubility & pH Dependence

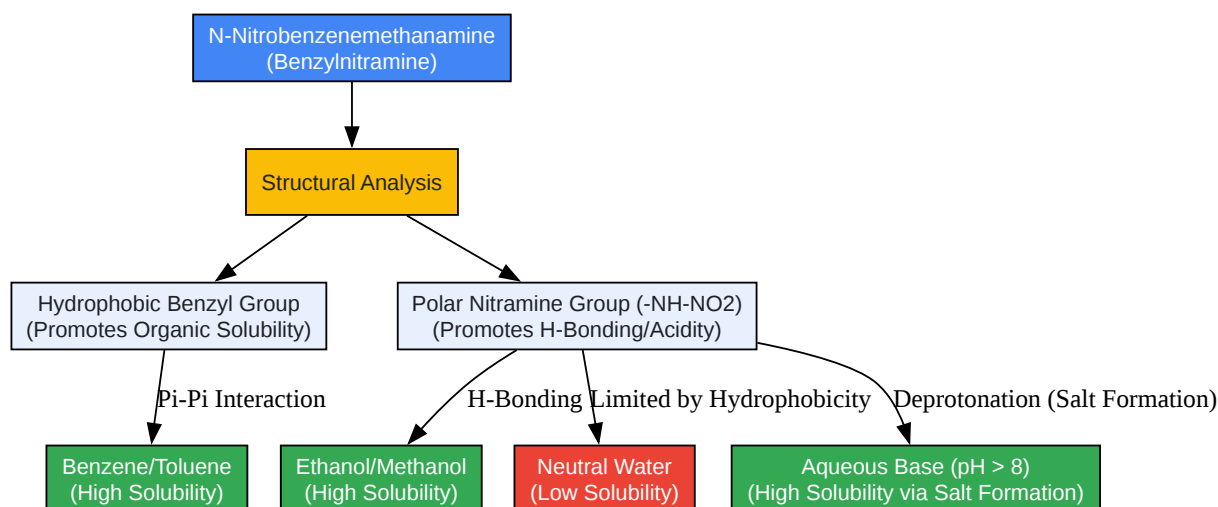
Water solubility for **N-Nitrobenzenemethanamine** is low in neutral conditions but increases dramatically in basic conditions due to salt formation.

Mechanism of pH-Dependent Solubilization: Primary nitramines act as pseudo-acids. In the presence of a base (e.g., NaOH, KOH), the amine proton is removed, forming a water-soluble nitramine salt.

This property allows for the purification of the compound: dissolve in aqueous alkali, filter insoluble impurities, and re-precipitate by acidification.

Visualization of Solubility Logic

The following diagram illustrates the decision matrix for solvent selection based on the compound's structural features.



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Figure 1: Mechanistic solubility profile of Benzylnitramine showing solvent compatibility based on structural domains.

Experimental Protocol: Determination of Thermodynamic Solubility

Since precise quantitative data (e.g., mg/mL) may vary by synthesis batch and purity, the following self-validating protocol is the gold standard for determining solubility.

Methodology: Shake-Flask Method with HPLC Quantitation

Objective: Determine the saturation concentration (

) of **N-Nitrobenzenemethanamine** in a target solvent at 25°C.

Reagents:

- **N-Nitrobenzenemethanamine** (Solid, >98% purity).

- Target Solvent (HPLC Grade).
- Syringe Filters (0.45 µm PTFE for organics, Nylon for aqueous).

Workflow:

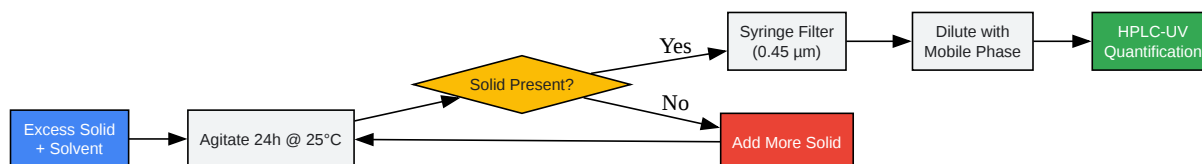
- Saturation: Add excess solid compound to 5 mL of solvent in a glass vial.
- Equilibration: Agitate at 25°C for 24 hours (use a shaker or magnetic stir bar).
 - Check: Ensure solid is still present after 24 hours. If dissolved, add more solid.
- Phase Separation: Centrifuge at 3000 rpm for 10 minutes or allow to settle.
- Filtration: Filter the supernatant through a 0.45 µm syringe filter.
 - Pre-saturation:[\[1\]](#) Discard the first 0.5 mL of filtrate to prevent filter adsorption errors.
- Dilution: Dilute the filtrate 1:100 or 1:1000 with mobile phase to fit the HPLC linear range.
- Quantification: Inject into HPLC.

Analytical Method (HPLC-UV)

Because nitramines absorb UV light, HPLC is the preferred quantification method.

Parameter	Setting
Column	C18 (e.g., Agilent Zorbax Eclipse, 150 x 4.6 mm, 5 µm)
Mobile Phase	Acetonitrile : Water (0.1% Formic Acid) [50:50 Isocratic]
Flow Rate	1.0 mL/min
Detection	UV at 230 nm (Nitramine transition)
Retention Time	~3–5 minutes (Estimate based on logP ~1.6)

Experimental Workflow Diagram



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Figure 2: Step-by-step workflow for the Shake-Flask solubility determination method.

Safety & Stability Considerations

Critical Warning: **N-Nitrobenzenemethanamine** contains a nitramine (

) group. While less sensitive than polynitramines (like RDX), it is an energetic functional group.

- Thermal Instability: The compound melts at ~38°C. Avoid heating solutions above 50°C during dissolution, as primary nitramines can decompose, releasing
and forming alcohols or aldehydes [3].
- Chemical Incompatibility:
 - Strong Acids: Can induce rearrangement or decomposition.
 - Reducing Agents: Will reduce the nitro group to a hydrazine or amine.
- Handling: Use non-sparking tools. Store in a cool, dry place away from oxidizers.

References

- Federoff, B. T., & Sheffield, O. E. (1962). Encyclopedia of Explosives and Related Items, Vol 2. Picatinny Arsenal.[2] (Entry: Benzylnitramine).[3][4][1][2][5][6]
- Lamberton, A. H. (1951). Some Aspects of the Chemistry of Nitramines. Quarterly Reviews, Chemical Society, 5(1), 75-98. (General properties of primary nitramines).

- White, E. H., & Woodcock, D. J. (1968). The Chemistry of Nitramines. The Chemistry of the Amino Group, 423-425. (Decomposition pathways).[1]
- PubChem. (n.d.). **N-Nitrobenzenemethanamine** (Compound Summary). National Library of Medicine.

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Sources

- [1. dokumen.pub \[dokumen.pub\]](#)
- [2. scribd.com \[scribd.com\]](#)
- [3. Full text of "DTIC AD0422747: ENCYCLOPEDIA OF EXPLOSIVES AND RELATED ITEMS, VOLUME 2" \[archive.org\]](#)
- [4. bulletpicker.com \[bulletpicker.com\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. Pharma Impurity Supplier & Custom Synthesis in India | CRO Splendid Lab Pvt. Ltd. \[splendidlab.com\]](#)
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